

GNE-684: A Potent and Selective Inhibitor of RIPK1 Kinase

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Compound of Interest

Compound Name: GNE684

Cat. No.: B12427619

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Abstract

GNE-684 is a highly potent and selective, cross-species inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1).[1][2][3][4] As a critical regulator of cellular stress responses, RIPK1's kinase activity is a key driver of inflammatory signaling and programmed cell death pathways, including apoptosis and necroptosis.[4][5][6][7] This technical guide provides a comprehensive overview of the cellular target and mechanism of action of GNE-684, supported by quantitative data, detailed experimental protocols, and visual diagrams of the associated signaling pathways and experimental workflows. This document is intended to serve as a valuable resource for researchers in the fields of inflammation, neurodegenerative diseases, and oncology who are investigating the therapeutic potential of RIPK1 inhibition.

The Cellular Target: Receptor-Interacting Protein Kinase 1 (RIPK1)

The primary cellular target of GNE-684 is the kinase domain of Receptor-Interacting Protein Kinase 1 (RIPK1).[1][3][5] RIPK1 is a serine/threonine kinase that plays a pivotal role in multiple signaling pathways initiated by stimuli such as tumor necrosis factor (TNF).[4][6] It functions as a key signaling node, determining cell fate towards survival, apoptosis, or necroptosis.[4] The kinase activity of RIPK1 is essential for the induction of necroptosis, a form of regulated necrosis, and in certain contexts, for apoptosis.[4][5][7][8]

Mechanism of Action of GNE-684

GNE-684 is a potent inhibitor of RIPK1, with demonstrated activity across multiple species.^{[1][2][3][4]} It effectively blocks the kinase function of RIPK1, which in turn inhibits RIPK1-driven cell death.^{[1][5]} Specifically, GNE-684 has been shown to disrupt the autophosphorylation of RIPK1.^{[1][2][5]} This inhibition of RIPK1 kinase activity prevents the subsequent interaction between RIPK1 and RIPK3, a crucial step in the formation of the necrosome complex.^{[1][2][5]} By disrupting this signaling cascade, GNE-684 effectively blocks RIPK3 autophosphorylation and the phosphorylation of the downstream effector, Mixed Lineage Kinase Domain-Like (MLKL), thereby inhibiting necroptotic cell death.^{[1][2][5]}

Quantitative Data

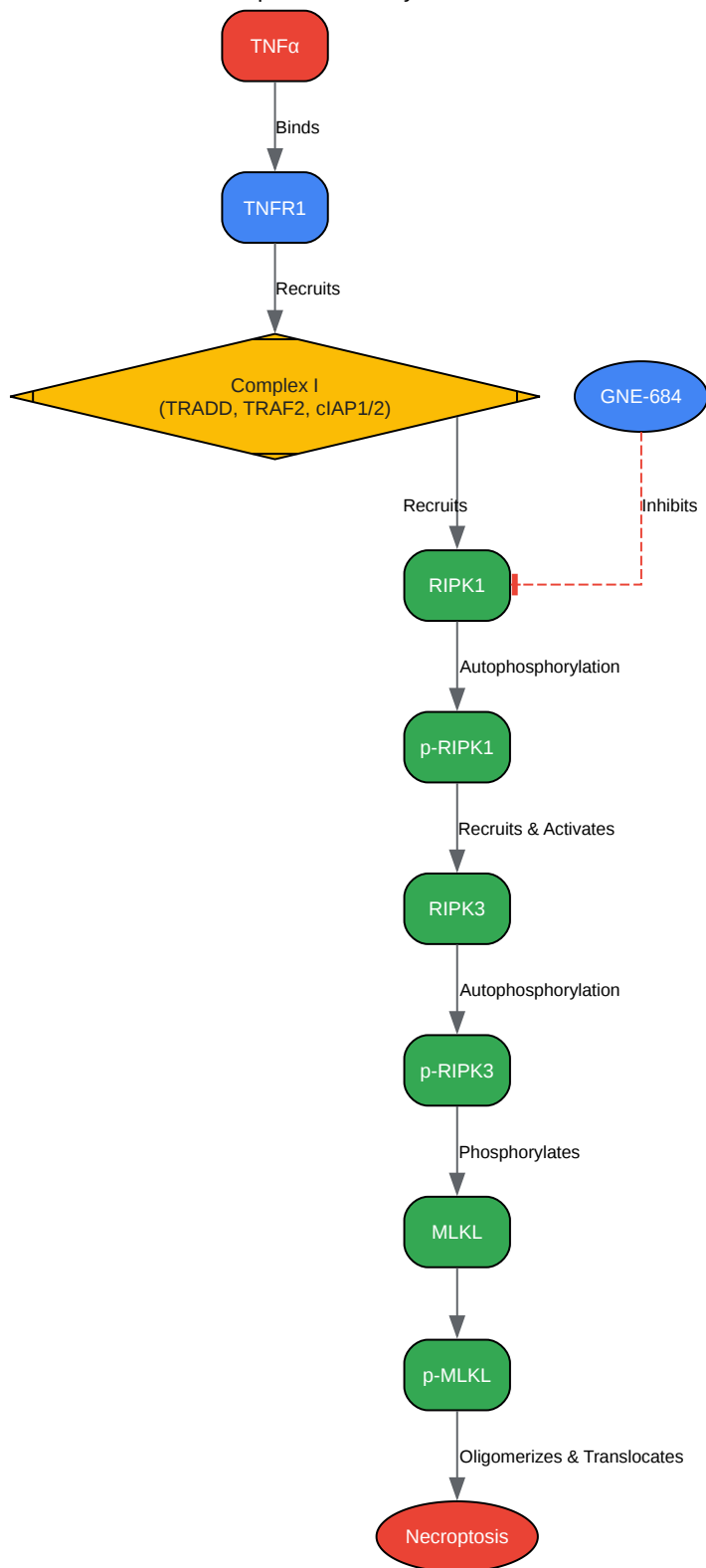
The inhibitory potency of GNE-684 against RIPK1 has been quantified across different species. The following tables summarize the key in vitro efficacy data.

Parameter	Species	Value (nM)	Reference
Kiapp	Human	21	^{[1][2][5]}
Mouse	189	^{[1][2][5]}	
Rat	691	^{[1][2][5]}	
IC50	Human	21	^{[2][3]}
Mouse	189	^{[2][3]}	
Rat	691	^{[2][3]}	

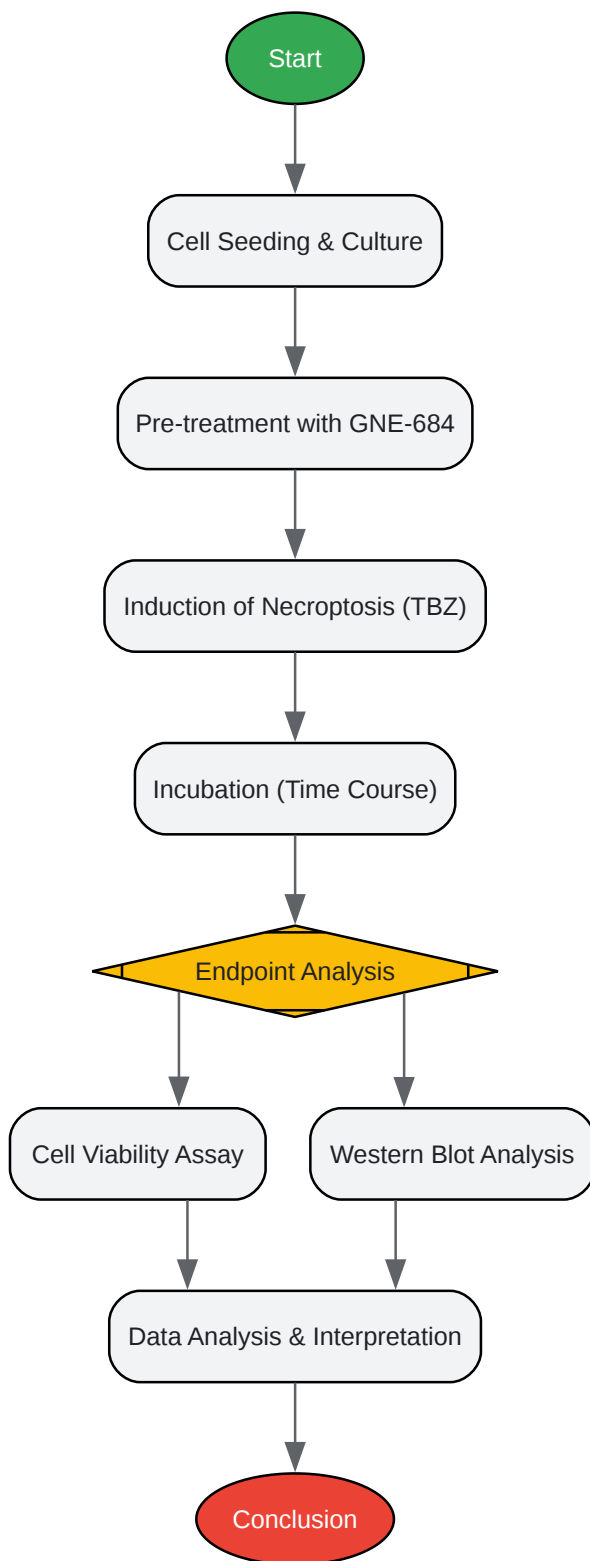
Signaling Pathway

The following diagram illustrates the TNF-induced necroptosis pathway and the point of intervention by GNE-684.

TNF-Induced Necroptosis Pathway and GNE-684 Inhibition



In Vitro Evaluation of GNE-684

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